Tam-IN-2 solubility and stability issues

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Compound of Interest

Compound Name:	*Tam-IN-2*
Cat. No.:	*B2828974*

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Technical Support Center: Tam-IN-2

Welcome to the technical support center for **Tam-IN-2**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility and stability of **Tam-IN-2**. Here you will find troubleshooting guides and frequently asked questions (FAQs) to support your experimental success.

Frequently Asked Questions (FAQs)

Q1: What is **Tam-IN-2**?

Tam-IN-2 is a potent inhibitor of the TAM receptor tyrosine kinases (Tyro3, Axl, and Mer). It is a pyrrolotriazine compound used in research to study the roles of TAM kinases in various biological processes, including cancer and immunology.[1][2][3] Its CAS number is 2135642-56-5.[1]

Q2: What are the general storage recommendations for **Tam-IN-2**?

For optimal stability, **Tam-IN-2** should be stored under specific conditions. As a solid powder, it should be stored at -20°C. Once reconstituted in a solvent, the stock solution is best stored at -80°C for long-term stability.[1]

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Troubleshooting Guide

Issue 1: Difficulty Dissolving **Tam-IN-2** Powder

Symptoms:

- The powder is not fully dissolving in the chosen solvent.
- Visible particulates or precipitate in the solution.

Possible Causes & Solutions:

- Incorrect Solvent: **Tam-IN-2** has specific solubility profiles in different solvents. Dimethyl sulfoxide (DMSO) is a recommended solvent.
- Insufficient Sonication: For complete dissolution in DMSO, ultrasonic treatment is often necessary.
- Low Temperature: Ensure the solvent and compound are at room temperature before attempting to dissolve.

Issue 2: Precipitation of **Tam-IN-2** in Aqueous Solutions

Symptoms:

- Precipitate forms after diluting a DMSO stock solution into an aqueous buffer (e.g., PBS).

Possible Causes & Solutions:

- Low Aqueous Solubility: **Tam-IN-2** has limited solubility in aqueous solutions. To mitigate this, it is recommended to first dissolve the compound in an organic solvent like DMSO and then dilute this stock solution with the aqueous buffer.
- High Concentration: The final concentration in the aqueous buffer may be too high. Try preparing a more dilute solution.
- Storage of Aqueous Solution: Aqueous solutions of similar small molecules are often not stable for more than one day. It is recommended to prepare fresh aqueous solutions for each experiment.

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Quantitative Data

The following tables summarize the known solubility and storage parameters for **Tam-IN-2**.

Table 1: **Tam-IN-2** Solubility Data

Solvent	Concentration	Molarity	Notes
DMSO	5 mg/mL	8.57 mM	Requires sonication for complete dissolution.[4]

Table 2: **Tam-IN-2** Storage and Stability

Form	Storage Temperature	Shelf Life	Notes
Solid Powder	Room Temperature	Varies	Recommended to be stored at -20°C for long-term stability.[1]
Stock Solution (in DMSO)	-20°C	1 year	Aliquot to prevent repeated freeze-thaw cycles.[1]
Stock Solution (in DMSO)	-80°C	2 years	Aliquot to prevent repeated freeze-thaw cycles.[1]

Experimental Protocols & Workflows

Protocol 1: Reconstitution of **Tam-IN-2** Powder

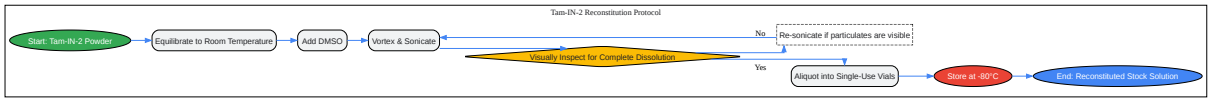
This protocol outlines the steps for preparing a stock solution of **Tam-IN-2**.

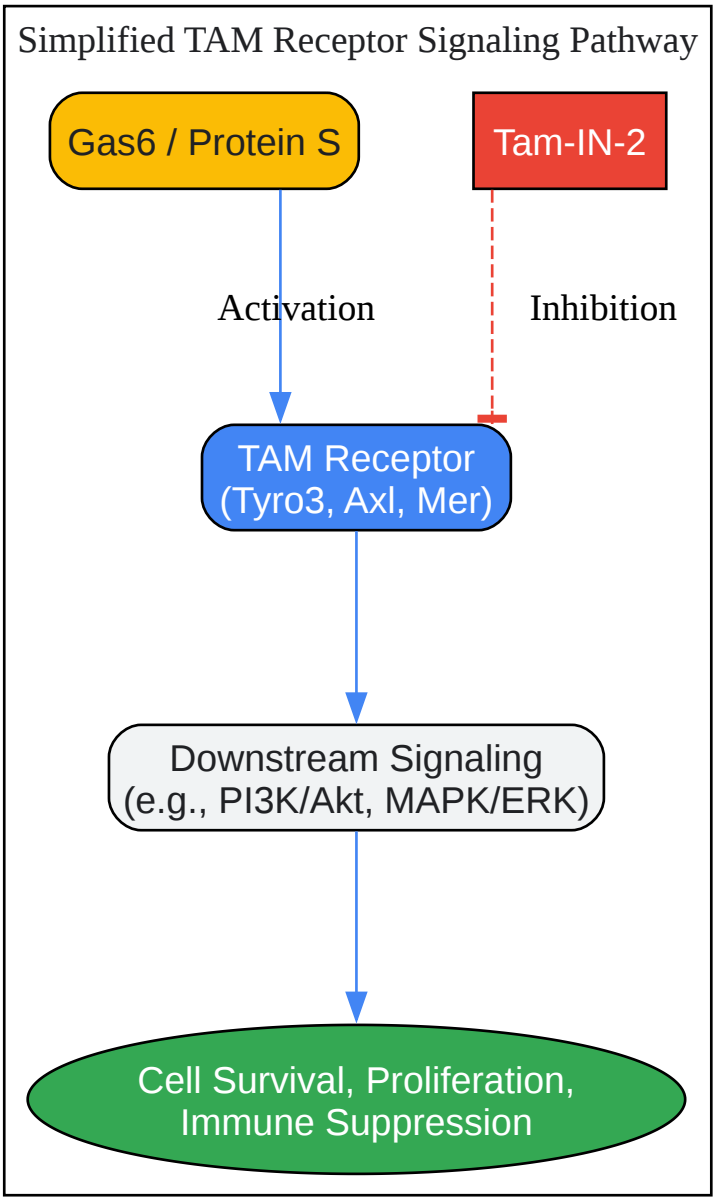
- Equilibration: Allow the vial of **Tam-IN-2** powder to warm to room temperature before opening.

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- Solvent Addition: Add the appropriate volume of DMSO to the vial to achieve the desired concentration (e.g., for a 5 mg/mL stock, add 1 mL of DMSO to 5 mg of **Tam-IN-2**).
- Dissolution: Vortex the vial briefly and then place it in an ultrasonic bath until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -80°C.[1] This minimizes the number of freeze-thaw cycles, which can degrade the compound.

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